

Technical Guide: Certificate of Analysis for cis-Hydroxy perhexiline-d11

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Compound of Interest

Compound Name: *cis-Hydroxy perhexiline-d11*

Cat. No.: B12431646

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This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for **cis-Hydroxy perhexiline-d11**. It is intended for researchers, scientists, and drug development professionals who utilize this stable isotope-labeled internal standard in their analytical studies.

Compound Information

cis-Hydroxy perhexiline-d11 is a deuterated analog of cis-hydroxy perhexiline, the major metabolite of the antianginal drug perhexiline.^{[1][2]} It is primarily used as an internal standard in mass spectrometry-based bioanalytical methods for the quantification of cis-hydroxy perhexiline in biological matrices.

Identifier	Value
Product Name	cis-Hydroxy Perhexiline-d11 (Mixture of Diastereomers)
CAS Number	1276018-05-3 ^{[3][4][5]}
Molecular Formula	C ₁₉ H ₂₄ D ₁₁ NO ^[5]
Molecular Weight	304.56 g/mol ^{[3][5]}
Storage Temperature	-20°C ^[3]

Analytical Data

The following tables summarize the quantitative data typically found on a CoA for **cis-Hydroxy perhexiline-d11**.

Table 1: Identity and Purity

Test	Specification	Result
Purity (by HPLC)	>95% ^[3]	Conforms
Identity (by Mass Spectrometry)	Conforms to structure	Conforms
Appearance	White to off-white solid	Conforms

Table 2: Physical and Chemical Properties

Property	Value
Solubility	Soluble in Methanol or Acetonitrile
Deuterium Incorporation	≥99%

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the Certificate of Analysis.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the purity of the **cis-Hydroxy perhexiline-d11** material.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV or Diode Array Detector.

Chromatographic Conditions:

- Column: Phenyl-hexyl column or equivalent C18 reversed-phase column.[6]
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.05% formic acid in water) and an organic solvent (e.g., methanol or acetonitrile).[6]
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Detection Wavelength: As cis-hydroxy perhexiline lacks a strong UV chromophore, derivatization with a UV-absorbing agent like trans-4-nitrocinnamoyl chloride may be employed for detection at a specific wavelength (e.g., 340 nm).[7] Alternatively, a universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) may be used.
- Injection Volume: 5 - 10 µL.

Procedure:

- A standard solution of **cis-Hydroxy perhexiline-d11** is prepared in a suitable solvent (e.g., methanol) at a known concentration.
- The solution is injected into the HPLC system.
- The chromatogram is recorded, and the area of the main peak corresponding to **cis-Hydroxy perhexiline-d11** is measured.
- Purity is calculated as the percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Identity Confirmation by Mass Spectrometry (MS)

Purpose: To confirm the chemical structure and molecular weight of **cis-Hydroxy perhexiline-d11**.

Instrumentation:

- Liquid Chromatograph-Tandem Mass Spectrometer (LC-MS/MS).[6]

Ionization Method:

- Electrospray Ionization (ESI) in positive mode is typically used.^[6]

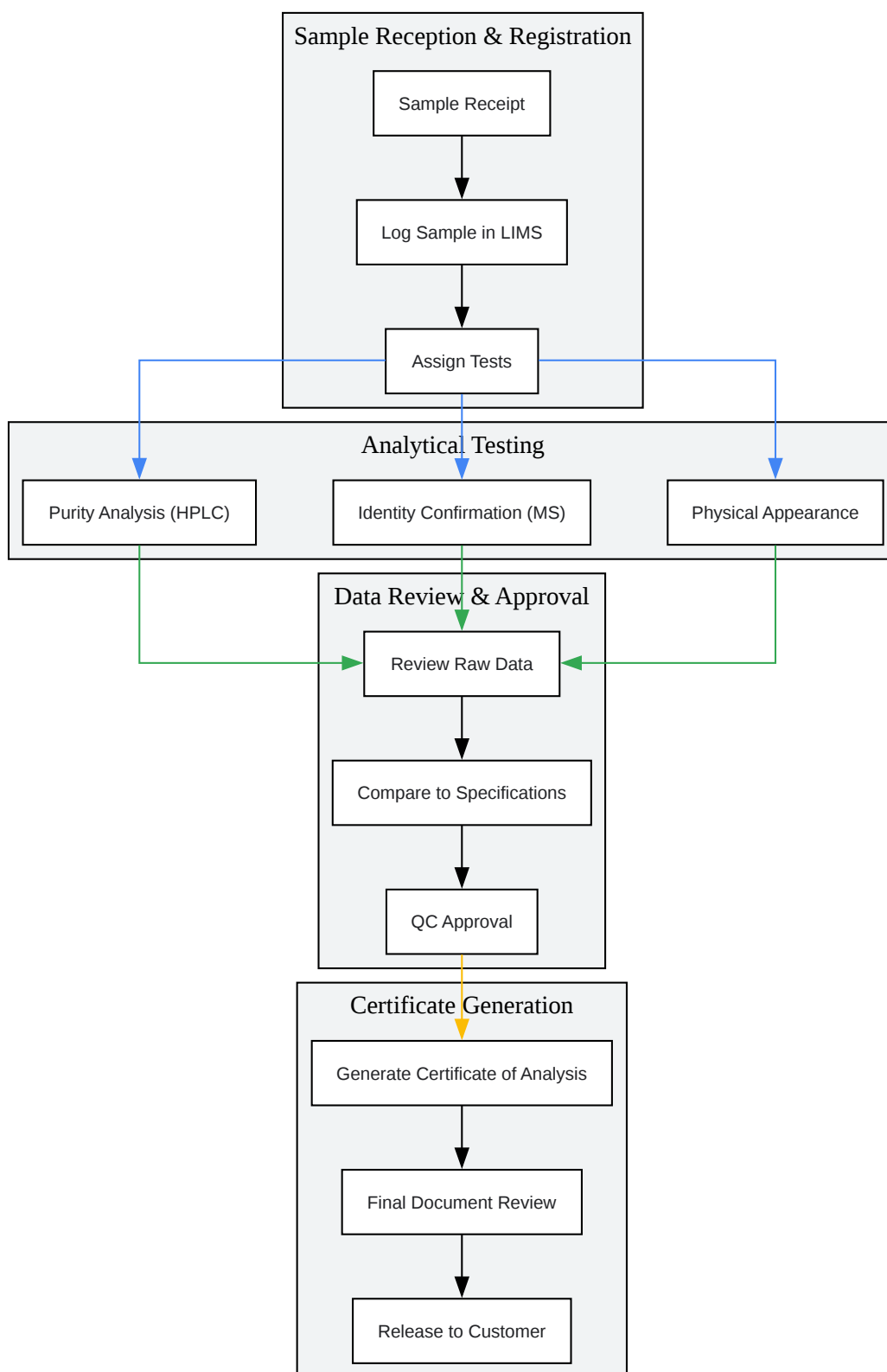
Procedure:

- A dilute solution of the sample is infused directly into the mass spectrometer or injected via an LC system.
- The mass spectrum is acquired, showing the molecular ion ($[M+H]^+$) corresponding to the expected molecular weight of **cis-Hydroxy perhexiline-d11**.
- Tandem mass spectrometry (MS/MS) is performed by isolating the molecular ion and subjecting it to collision-induced dissociation (CID).
- The resulting fragmentation pattern is compared to the expected fragmentation of the **cis-Hydroxy perhexiline-d11** structure to confirm its identity.

Signaling Pathways and Workflows

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical standard like **cis-Hydroxy perhexiline-d11**.



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Caption: Workflow for Certificate of Analysis Generation.

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